

Physical properties of 4-Methylbenzyl cyanide (boiling point, density)

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Compound of Interest

Compound Name: 4-Methylbenzyl cyanide

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An In-depth Technical Guide to the Physical Properties of 4-Methylbenzyl Cyanide

For researchers, scientists, and professionals in drug development, a precise understanding of the physical characteristics of chemical compounds is fundamental. This document provides a detailed overview of the key physical properties of **4-Methylbenzyl cyanide** (also known as 4-methylphenylacetonitrile), specifically its boiling point and density. It includes standardized experimental protocols for the determination of these properties.

Physical Properties of 4-Methylbenzyl Cyanide

4-Methylbenzyl cyanide is a liquid at room temperature.^[1] Its key physical properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	242 - 243 °C	at 760 mmHg[1][2]
Density	0.992 g/mL	at 25 °C[2]
Density / Specific Gravity	0.990	Not specified
Molecular Formula	C ₉ H ₉ N	
Molecular Weight	131.17 g/mol	
Melting Point	18 °C[2]	
Flash Point	106 °C[1][3]	Closed cup[3]

Experimental Protocols

Accurate determination of physical properties is crucial for the synthesis, purification, and application of chemical compounds. The following are standard methodologies for determining the boiling point and density of a liquid such as **4-Methylbenzyl cyanide**.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[4][5][6] This protocol describes the capillary method, often utilizing a Thiele tube for uniform heating.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube (fusion tube)
- Capillary tube, sealed at one end
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or other suitable high-boiling liquid

- Stand and clamp

Procedure:

- A small quantity of **4-Methylbenzyl cyanide** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.^[4]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube filled with liquid paraffin, ensuring the heat-transfer liquid is not in direct contact with the sample.^[4]
- The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution.^[4]
- As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.^[6]
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.^[4]
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.^[4] This temperature is recorded.

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass of a substance per unit volume.^[7] It can be determined by accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Digital balance (accurate to at least 0.01 g)

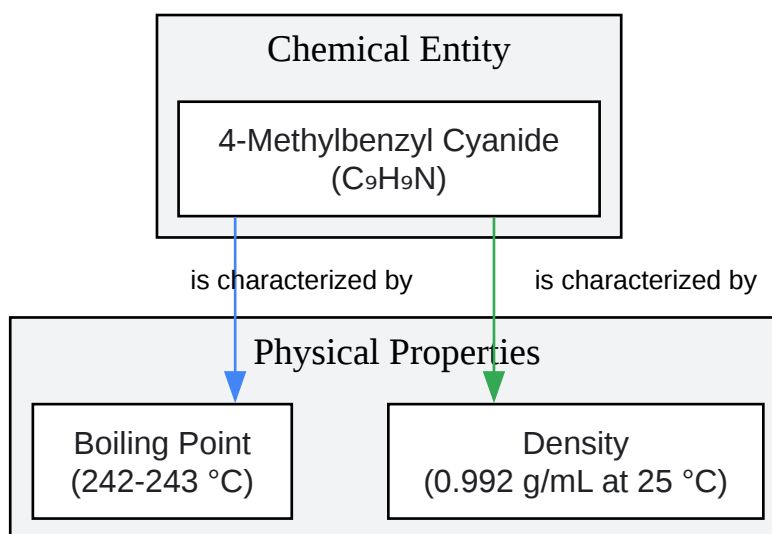
- Graduated cylinder (e.g., 25 mL or 50 mL) or a density bottle (pycnometer) for higher accuracy[8]
- Thermometer

Procedure:

- The mass of a clean, dry graduated cylinder or density bottle is measured and recorded (m_1).[8]
- A specific volume of **4-Methylbenzyl cyanide** is carefully added to the graduated cylinder (e.g., 20 mL). The volume (V) is read from the bottom of the meniscus at eye level to avoid parallax error.[7][8]
- The mass of the graduated cylinder containing the liquid is measured and recorded (m_2).[8]
- The temperature of the liquid is measured and recorded, as density is temperature-dependent.[7]
- The mass of the liquid (m) is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder ($m = m_2 - m_1$).[9]
- The density (ρ) is then calculated using the formula: $\rho = m / V$. [8]
- For improved accuracy, the measurement should be repeated multiple times, and the average value calculated.[8]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its determined physical characteristics.



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Fig. 1: Relationship between **4-Methylbenzyl Cyanide** and its physical properties.

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